

Commercial Availability and Application of 2-Ethylhexyl acetate-d17: A Technical Guide

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Compound of Interest

Compound Name: **2-Ethylhexyl acetate-d17**

Cat. No.: **B12403404**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability, physicochemical properties, and applications of **2-Ethylhexyl acetate-d17**. This deuterated analog of 2-Ethylhexyl acetate serves as a valuable tool in analytical chemistry, particularly in quantitative mass spectrometry-based methods.

Commercial Availability

2-Ethylhexyl acetate-d17 is available from several chemical suppliers specializing in stable isotope-labeled compounds. The primary use of this compound is as an internal standard for the quantification of 2-Ethylhexyl acetate in various matrices. Below is a summary of its commercial availability.

Supplier	CAS Number	Common Applications
MedchemExpress	1219802-70-6	Tracer, Internal standard for NMR, GC-MS, or LC-MS analysis[1]
BOC Sciences	1219802-70-6	Environmental VOC tracking, fragrance stability studies, GC-MS internal standard for solvent and plasticizer analysis[2]
LGC Standards	1219802-70-6	Reference material

Physicochemical Properties

The physical and chemical properties of **2-Ethylhexyl acetate-d17** are crucial for method development in analytical chemistry. The following table summarizes key properties, with the understanding that the deuterated form will have very similar properties to the non-deuterated parent compound, 2-Ethylhexyl acetate.

Property	Value
Molecular Formula	C ₁₀ H ₂₁ D ₁₇ O ₂
Molecular Weight	189.37 g/mol
CAS Number	1219802-70-6
Appearance	Colorless liquid
Boiling Point	~199 °C (for non-deuterated form)[3]
Flash Point	~71 °C (for non-deuterated form)[3]
Density	~0.873 g/cm ³ at 20 °C (for non-deuterated form)[3]
Solubility	Slightly soluble in water[3][4]

Applications in Quantitative Analysis

2-Ethylhexyl acetate-d17 is primarily utilized as an internal standard in isotope dilution mass spectrometry (IDMS). This technique is a gold standard for accurate quantification in complex matrices. The key advantages of using a deuterated internal standard like **2-Ethylhexyl acetate-d17** include:

- Correction for Matrix Effects: It co-elutes with the non-deuterated analyte, experiencing similar ionization suppression or enhancement in the mass spectrometer source.
- Compensation for Sample Loss: Any loss of the analyte during sample preparation (e.g., extraction, cleanup) will be mirrored by a proportional loss of the internal standard.
- Improved Precision and Accuracy: By normalizing the analyte's signal to the internal standard's signal, the method's precision and accuracy are significantly improved.^[5]

Generalized Experimental Protocol for Quantification using GC-MS

While a specific, published protocol for **2-Ethylhexyl acetate-d17** was not identified in the search, a generalized experimental workflow for its use as an internal standard in Gas Chromatography-Mass Spectrometry (GC-MS) is provided below. This protocol is based on standard practices for the analysis of similar volatile organic compounds.

1. Preparation of Standards and Samples

- Stock Solutions: Prepare individual stock solutions of 2-Ethylhexyl acetate and **2-Ethylhexyl acetate-d17** in a suitable solvent (e.g., hexane, ethyl acetate).
- Calibration Standards: Prepare a series of calibration standards by spiking a known amount of the 2-Ethylhexyl acetate stock solution into a blank matrix. Add a constant, known amount of the **2-Ethylhexyl acetate-d17** internal standard stock solution to each calibration standard.
- Sample Preparation: To the unknown sample, add the same constant, known amount of the **2-Ethylhexyl acetate-d17** internal standard solution.

2. Sample Extraction (if necessary)

- For complex matrices (e.g., environmental samples, biological fluids), a sample extraction step may be required. This could involve liquid-liquid extraction or solid-phase extraction. The internal standard should be added before the extraction step to account for any losses.

3. GC-MS Analysis

- Injection: Inject an aliquot of the prepared standard or sample into the GC-MS system.
- Gas Chromatography: Use a suitable capillary column (e.g., a non-polar or mid-polar column) to separate 2-Ethylhexyl acetate from other matrix components. The temperature program should be optimized to achieve good peak shape and resolution.
- Mass Spectrometry: Operate the mass spectrometer in Selected Ion Monitoring (SIM) mode for high sensitivity and selectivity. Monitor at least two characteristic ions for both 2-Ethylhexyl acetate and **2-Ethylhexyl acetate-d17**.

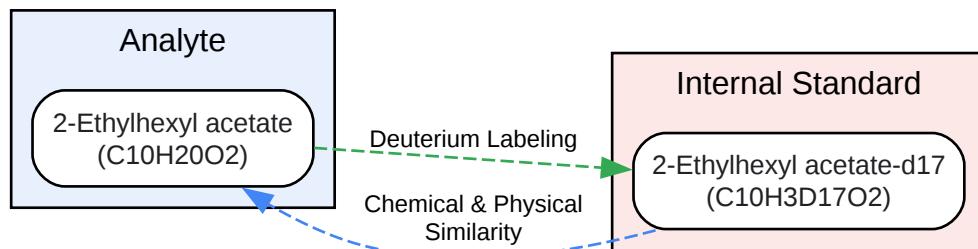
4. Data Analysis

- Quantification: Calculate the ratio of the peak area of a quantifier ion of 2-Ethylhexyl acetate to the peak area of a quantifier ion of **2-Ethylhexyl acetate-d17**.
- Calibration Curve: Plot the peak area ratio against the concentration of 2-Ethylhexyl acetate for the calibration standards to generate a calibration curve.
- Concentration Determination: Determine the concentration of 2-Ethylhexyl acetate in the unknown sample by interpolating its peak area ratio from the calibration curve.

Visualizations

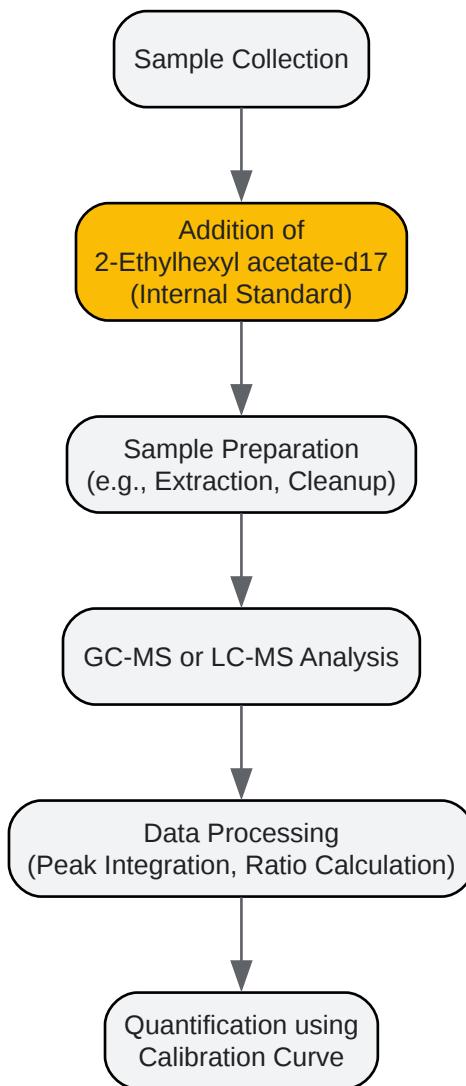
To further illustrate the concepts discussed, the following diagrams are provided.

Logical Relationship of Analyte and Internal Standard

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Caption: Relationship between 2-Ethylhexyl acetate and its deuterated internal standard.

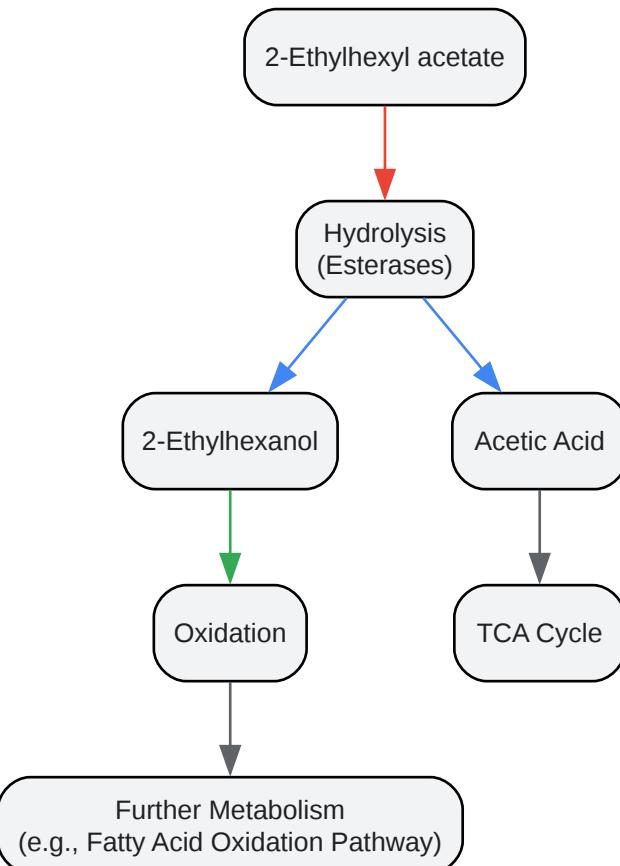
Generalized Analytical Workflow for Quantification



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Caption: A generalized workflow for quantitative analysis using an internal standard.

Plausible Metabolic Pathway of 2-Ethylhexyl acetate

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Caption: A plausible metabolic fate of 2-Ethylhexyl acetate via hydrolysis and subsequent metabolism.

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